8-Methylquinolin-5-ol: Chemical Architecture & Biological Activity Guide

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Compound of Interest	
Compound Name:	*8-Methylquinolin-5-ol hydrobromide*
CAS No.:	*1803585-87-6*
Cat. No.:	*B1486825*

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Part 1: Chemical Identity & Pharmacophore Analysis

Structural Distinction & Chelation Logic

The biological activity of quinolinols is dictated by the relative positions of the nitrogen atom (N1) and the hydroxyl group (-OH).

- 8-Hydroxyquinoline (8-HQ): The -OH at C8 is adjacent to N1, forming a "bidentate pocket" that strongly chelates divalent metals (

  ,

). This is the basis of its antimicrobial and neuroprotective activity.
- 8-Methylquinolin-5-ol (Target): The -OH is at C5 (para-orientation relative to the benzene-pyridine fusion). The C8 position is occupied by a methyl group.
  - Consequence: The distance between N1 and 5-OH prevents bidentate chelation.

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- Activity Shift: Biological effects are driven by hydrogen bonding (donor/acceptor), pi-stacking (intercalation), and hydrophobic interactions mediated by the 8-methyl group, rather than metal sequestration.

Physicochemical Profile

Property	Value / Description
IUPAC Name	8-methylquinolin-5-ol
Molecular Formula	
Molecular Weight	159.19 g/mol
Key Substituents	Hydroxyl (-OH) at C5; Methyl (-CH3) at C8
Solubility	Low in neutral water; soluble in alcohols, DMSO, and dilute acids (protonation of N1).
pKa (est)	~5.2 (Pyridinium N), ~9.8 (Phenolic OH)

Part 2: Biological Activity & Mechanism of Action[1] [2]

Metabolic Significance (Detoxification Pathway)

Research identifies 8-methylquinolin-5-ol primarily as a Phase I metabolite of the mutagenic environmental contaminant 8-methylquinoline.

- Enzyme: Cytochrome P450 monooxygenases (specifically P450 BM-3 variants and mammalian CYP isoforms).
- Mechanism: Aromatic hydroxylation at the C5 position renders the lipophilic parent compound more polar, facilitating conjugation (Phase II) and excretion.
- Toxicity: While the parent 8-methylquinoline is mutagenic (Ames test positive), the 5-hydroxylated metabolite represents a detoxification product, showing reduced genotoxicity in comparative assays.

Anticancer Activity (Scaffold Hybridization)

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The 5-hydroxyquinoline core serves as a potent scaffold when hybridized with flavonoids.

- Chrysin-Quinoline Hybrids: Synthetic derivatives linking 5-hydroxyquinoline to chrysin (a natural flavonoid) exhibit superior anticancer activity compared to chrysin alone.
- Target: Head and Neck Squamous Cell Carcinoma (HNSCC).[1]
- Observed Potency:
  - IC50 (HNSCC lines): ~13.8 µM (Hybrid) vs. >50 µM (Parent Chrysin).
  - Mechanism: The quinoline moiety enhances lipophilicity and cellular uptake, while the 5-OH group likely participates in H-bonding with kinase domains or DNA minor grooves.
- Gene Regulation: Treatment upregulates TP53 (tumor suppressor) and BAX (pro-apoptotic), while downregulating BCL-2 (anti-apoptotic).

CFTR Modulation

Derivatives of 5-hydroxy-8-methylquinoline (specifically 4-carboxylic acid variants) have been identified in patent literature as modulators of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR).

- Role: Correctors/Potentiators for the

  mutation.
- Binding: The 8-methyl group provides steric bulk that fits specific hydrophobic pockets in the CFTR nucleotide-binding domain, distinct from the binding mode of 4-hydroxyquinoline correctors.

Part 3: Visualization of SAR & Pathways

Diagram 1: Structure-Activity Relationship (SAR) Logic

This diagram contrasts the chelation-driven mechanism of 8-HQ with the scaffold-driven mechanism of 8-methylquinolin-5-ol.

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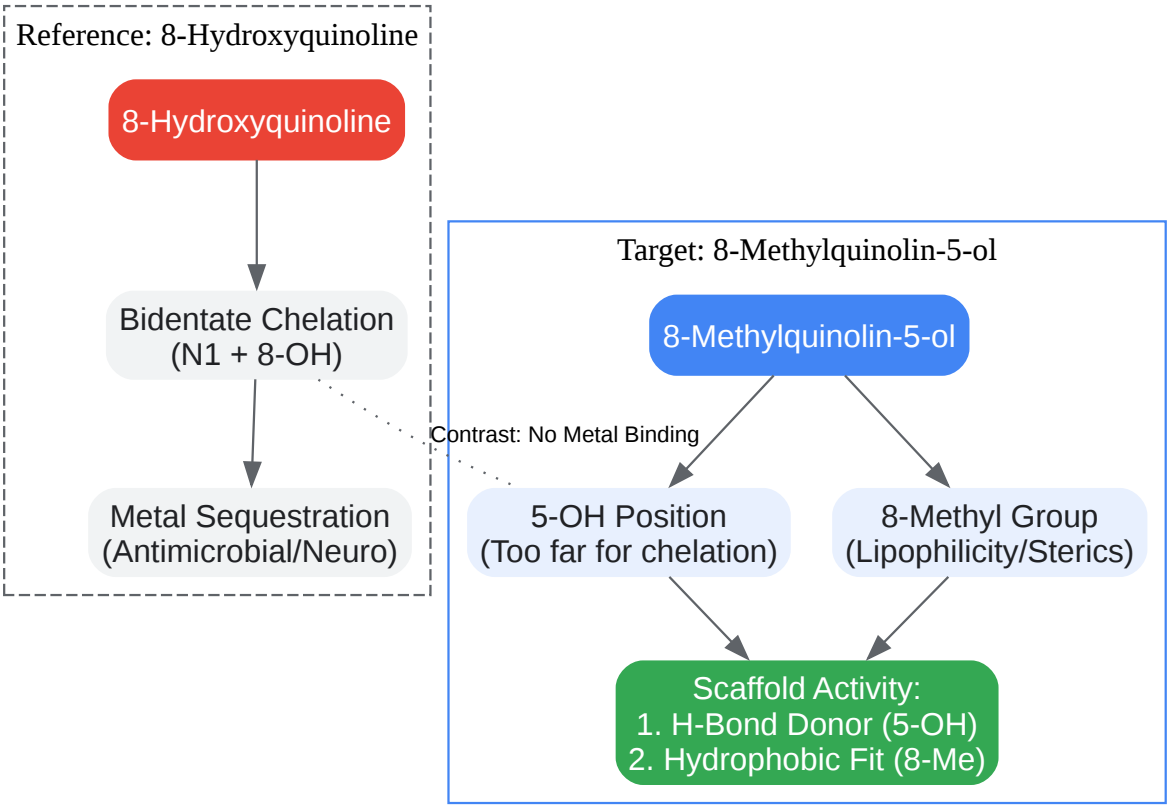

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Caption: Comparative SAR analysis highlighting the shift from metal chelation (8-HQ) to hydrophobic/H-bond interactions (8-methylquinolin-5-ol).

Part 4: Experimental Protocols

Synthesis of 8-Methylquinolin-5-ol (Modified Skraup)

Objective: Synthesize the target from 3-amino-4-methylphenol.

Reagents:

- 3-Amino-4-methylphenol (Precursor)[2]
- Glycerol (C3 source)

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- Sulfuric Acid (

  , conc.)[3]
- Sodium m-nitrobenzenesulfonate (Oxidant)

Workflow:

- Preparation: In a round-bottom flask equipped with a reflux condenser, mix 3-amino-4-methylphenol (0.1 mol), glycerol (0.3 mol), and sodium m-nitrobenzenesulfonate (0.05 mol).
- Acid Addition: Cautiously add concentrated

  (20 mL) dropwise with stirring. The reaction is highly exothermic.
- Cyclization: Heat the mixture to 140°C for 4 hours. The glycerol dehydrates to acrolein, which undergoes conjugate addition with the amine, followed by cyclization and oxidation.[4]
- Workup:
  - Cool to room temperature.
  - Dilute with ice water (200 mL).
  - Neutralize with 20% NaOH solution until pH ~8. The product will precipitate.[5]
- Purification:
  - Filter the crude solid.
  - Recrystallize from ethanol/water (9:1).
  - Yield Expectation: 60-70%.
  - Validation:

    -NMR (DMSO-

) should show singlets for the methyl group (~2.4 ppm) and characteristic quinoline aromatic protons.

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In Vitro Anticancer Assay (MTT Protocol)

Objective: Evaluate antiproliferative activity against HNSCC cells (e.g., SCC-25).[1]

Protocol:

- Seeding: Plate SCC-25 cells (

  cells/well) in 96-well plates using DMEM supplemented with 10% FBS. Incubate for 24h.
- Treatment:
  - Dissolve 8-methylquinolin-5-ol (or hybrid derivative) in DMSO (Stock 10 mM).
  - Prepare serial dilutions (0.1 µM to 100 µM) in culture medium.
  - Add to wells (Final DMSO < 0.1%).
  - Include Vehicle Control (DMSO only) and Positive Control (e.g., Cisplatin).
- Incubation: Incubate for 48-72 hours at 37°C, 5%

  .
- Development:
  - Add 10 µL MTT reagent (5 mg/mL) to each well.
  - Incubate 4 hours (formazan crystals form).
  - Aspirate medium and dissolve crystals in 100 µL DMSO.
- Readout: Measure absorbance at 570 nm.
- Calculation:

  Calculate IC50 using non-linear regression (GraphPad Prism).

Part 5: References

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